

YL5084 Technical Support Center: Stability and Handling Guide

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Compound of Interest

Compound Name: YL5084

Cat. No.: B10856294

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability of **YL5084** in DMSO and cell culture media. The following frequently asked questions (FAQs) and troubleshooting guides are designed to address common issues encountered during experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **YL5084** solid powder and DMSO stock solutions?

A1: Proper storage is crucial to maintain the integrity of **YL5084**. For the solid powder, long-term storage at -20°C for up to three years or at 4°C for two years is recommended. Once dissolved in a solvent such as DMSO, stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 6 months[1]. Another source suggests a shorter stability of one month at -20°C in solvent[2]. To minimize degradation from repeated freeze-thaw cycles, it is best practice to prepare single-use aliquots.

Q2: How stable is **YL5084** in DMSO at room temperature?

A2: While specific long-term stability data for **YL5084** in DMSO at room temperature is not publicly available, it is generally recommended to minimize the time that stock solutions are kept at ambient temperatures. One vendor notes that the product is stable at room temperature for a few days during shipping[2]. However, for routine laboratory use, stock solutions should

be thawed and immediately used or kept on ice for the duration of the experiment to minimize potential degradation.

Q3: What is the known stability of **YL5084** in cell culture media?

A3: There is currently no specific published data detailing the stability of **YL5084** in various cell culture media. The stability of a compound in media can be influenced by several factors, including pH, temperature, serum concentration, and the presence of other components that may catalyze degradation. Therefore, it is highly recommended that researchers determine the stability of **YL5084** under their specific experimental conditions, especially for long-duration experiments (e.g., over 24 hours).

Q4: Is there any information on the metabolic stability of **YL5084**?

A4: Yes, **YL5084** has been shown to have moderate metabolic stability. In studies using human and mouse liver microsomes, the half-lives were determined to be 16 minutes and 11 minutes, respectively[2]. This information is particularly relevant for in vivo studies and for in vitro experiments using liver-derived cells or subcellular fractions.

Troubleshooting Guide

Issue: Inconsistent or lower-than-expected activity of **YL5084** in cell-based assays.

- Possible Cause 1: Compound Degradation.
 - Troubleshooting Step: Ensure that the DMSO stock solution has been stored correctly at -20°C or -80°C and has not undergone an excessive number of freeze-thaw cycles. If the stock is old or has been handled improperly, prepare a fresh stock solution from solid powder.
- Possible Cause 2: Instability in Cell Culture Media.
 - Troubleshooting Step: For lengthy experiments, consider replenishing the media with freshly diluted **YL5084** at regular intervals. To assess stability, you can incubate **YL5084** in your specific cell culture medium for the duration of your experiment, and then test the bioactivity of this pre-incubated compound in a short-term assay.

- Possible Cause 3: Interaction with Media Components.
 - Troubleshooting Step: Components in serum or other media supplements can sometimes interact with and reduce the effective concentration of a compound. If possible, conduct a pilot experiment in a simpler, serum-free medium to see if the activity of **YL5084** is affected.

Data Summary

YL5084 Physicochemical and Stability Data

Parameter	Value	Reference
CAS Number	2440199-73-3	[2]
Molecular Formula	C35H36N8O2	[2]
Molecular Weight	600.73 g/mol	[1]
Mechanism of Action	Covalent inhibitor of JNK2/3	[1]
IC50 (JNK1)	2173 nM	MedChemExpress
IC50 (JNK2)	70 nM	MedChemExpress
IC50 (JNK3)	84 nM	MedChemExpress
Solubility	10 mM in DMSO	[1]
Metabolic Half-Life (Human Microsomes)	16 minutes	[2]
Metabolic Half-Life (Mouse Microsomes)	11 minutes	[2]

General Storage Recommendations for YL5084

Form	Storage Temperature	Recommended Duration	Reference
Solid Powder	-20°C	3 years	[2]
4°C	2 years	[2]	
In Solvent (e.g., DMSO)	-80°C	6 months	[1][2]
-20°C	1-6 months	[1][2]	

Experimental Protocols & Methodologies

While specific stability testing protocols for **YL5084** are not available, a general approach to assess its stability in cell culture media can be adapted from standard laboratory procedures.

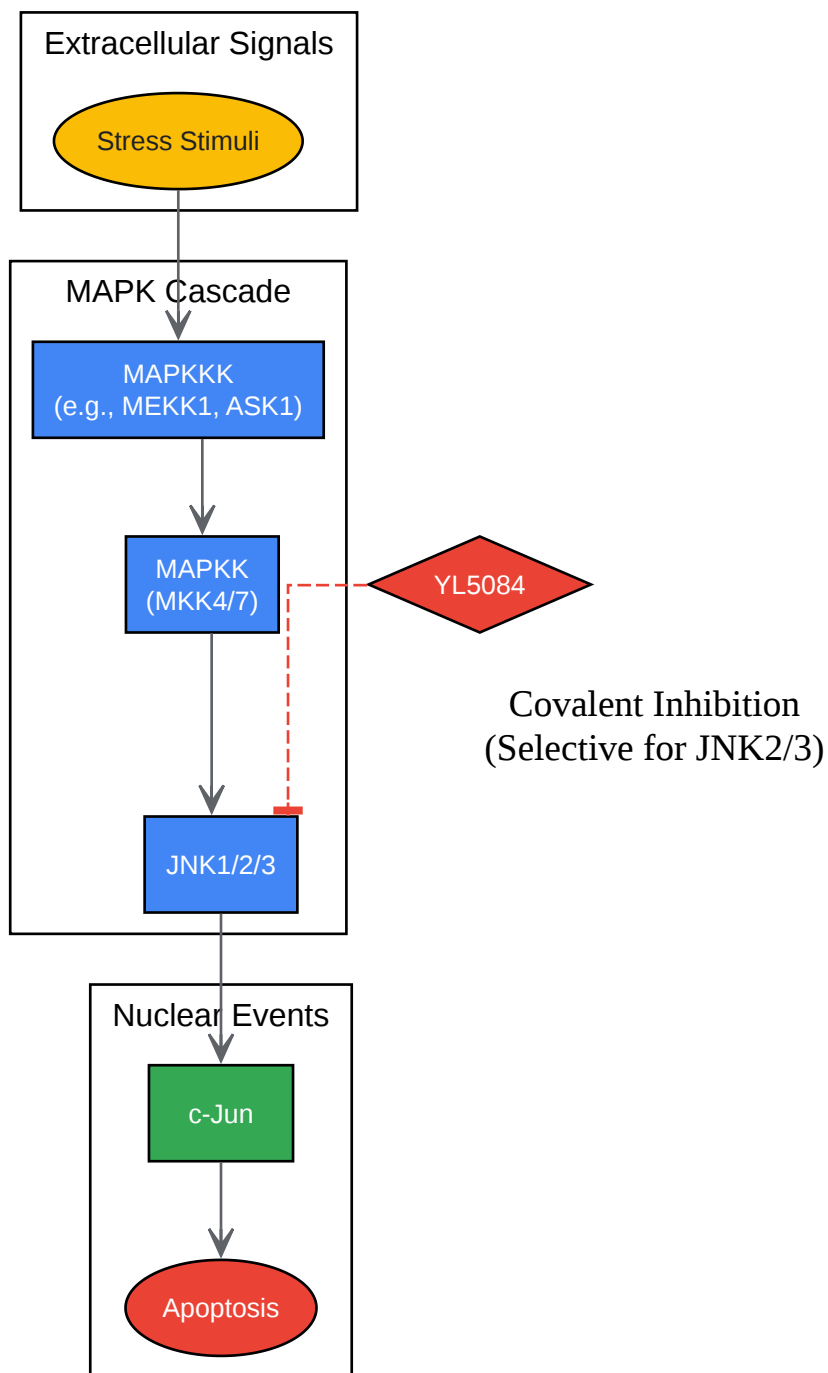
Protocol: Assessment of **YL5084** Stability in Cell Culture Media

- **Preparation of **YL5084** Media Solution:** Prepare a solution of **YL5084** in your cell culture medium of choice at the final concentration used in your experiments. Include all supplements, such as serum, that are part of your standard protocol.
- **Incubation:** Aliquot the **YL5084**-containing medium into sterile tubes and incubate them under the same conditions as your cell culture experiments (e.g., 37°C, 5% CO₂). Prepare separate aliquots for each time point to be tested (e.g., 0, 2, 4, 8, 24, 48 hours).
- **Sample Collection:** At each designated time point, remove an aliquot and store it at -80°C until analysis.
- **Bioactivity Assay:** After collecting all time points, thaw the samples and test their biological activity in a relevant short-term assay. This could be a cell viability assay with a sensitive cell line or an in vitro kinase assay.
- **Data Analysis:** Compare the activity of the incubated samples to the activity of a freshly prepared (time 0) sample. A significant decrease in activity over time indicates instability.

Visualizations

YL5084 Mechanism of Action in the JNK Signaling Pathway

YL5084 Inhibition of the JNK Signaling Pathway

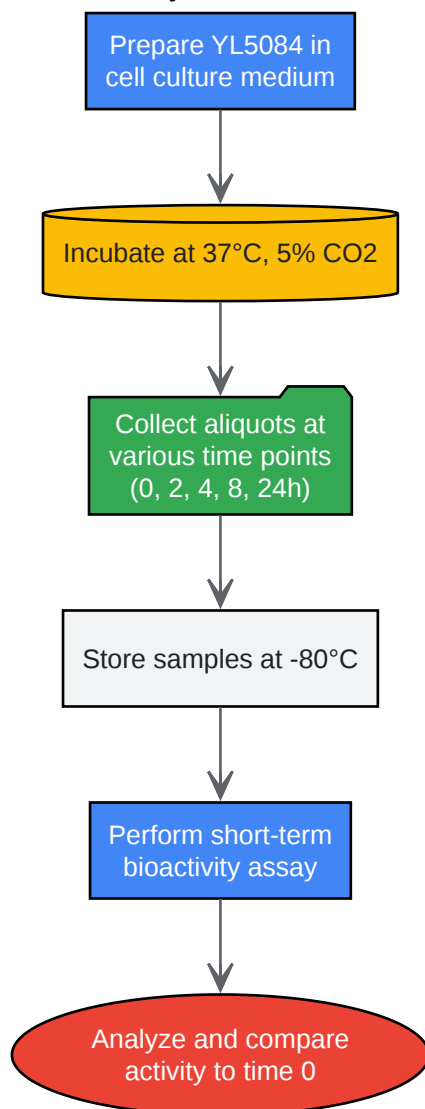


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Caption: **YL5084** covalently inhibits JNK2/3, blocking downstream signaling.

Experimental Workflow for Assessing YL5084 Stability

Workflow for YL5084 Stability Assessment in Cell Culture Media



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Caption: A generalized workflow for determining the stability of **YL5084**.

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References

- 1. YL5084 | JNK2/3 inhibitor | Probechem Biochemicals [probechem.com]
- 2. YL-5084 | JNK inhibitor | CAS 2440199-73-3 | Buy YL-5084 from Supplier InvivoChem [invivochem.com]
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